

1-Boc-4-Formyl-4-methylpiperidine molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Boc-4-Formyl-4-methylpiperidine

Cat. No.: B070092

[Get Quote](#)

In-Depth Technical Guide: 1-Boc-4-Formyl-4-methylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and a conceptual synthetic pathway for **1-Boc-4-formyl-4-methylpiperidine**, a key building block in medicinal chemistry and drug development.

Core Molecular Data

1-Boc-4-formyl-4-methylpiperidine, with the CAS Number 189442-92-0, is a piperidine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom, and both a formyl and a methyl group at the 4-position.^[1] This substitution pattern makes it a valuable intermediate for the synthesis of complex heterocyclic compounds.

Quantitative Molecular Data

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₁ NO ₃	[1]
Molecular Weight	227.3 g/mol	[1]
Canonical SMILES	<chem>CC1(CCN(CC1)C(=O)OC(C)(C)C)C=O</chem>	[1]
CAS Number	189442-92-0	[1]

Molecular Structure

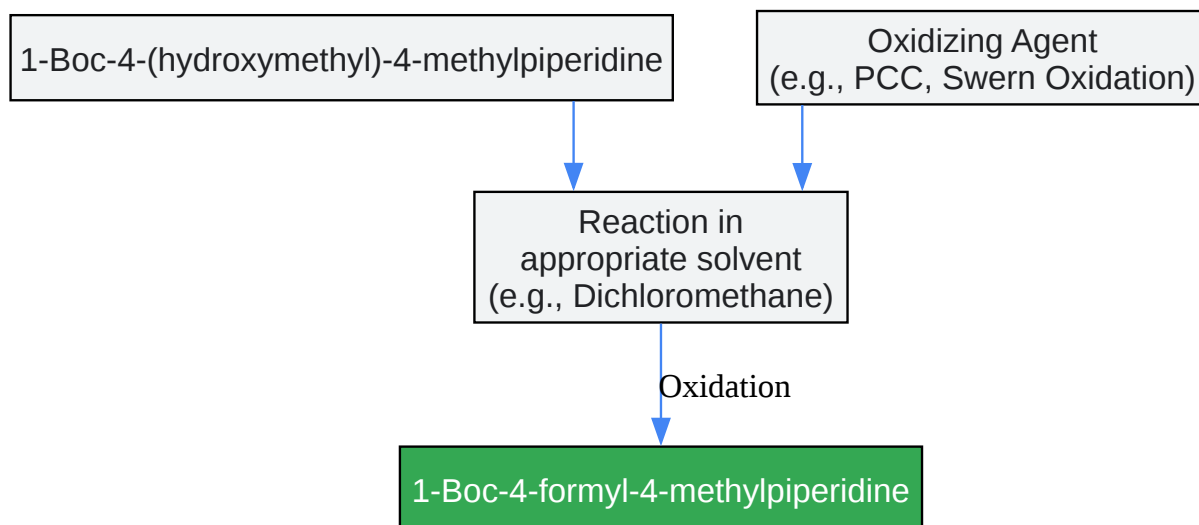
The two-dimensional structure of **1-Boc-4-formyl-4-methylpiperidine** is depicted below, generated from its canonical SMILES representation.

 1-Boc-4-formyl-4-methylpiperidine Structure

Caption: 2D structure of **1-Boc-4-formyl-4-methylpiperidine**.

Conceptual Synthetic Workflow

While a specific, detailed experimental protocol for the synthesis of **1-Boc-4-formyl-4-methylpiperidine** is not readily available in the public domain, a logical synthetic route can be conceptualized based on established organic chemistry principles. A plausible approach involves the oxidation of a primary alcohol precursor. This conceptual workflow is outlined below.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **1-Boc-4-formyl-4-methylpiperidine**.

Experimental Protocols (Conceptual)

The following outlines a conceptual experimental protocol for the synthesis of **1-Boc-4-formyl-4-methylpiperidine** based on the workflow above. This is a generalized procedure and would require optimization for specific laboratory conditions.

Objective: To synthesize **1-Boc-4-formyl-4-methylpiperidine** via the oxidation of 1-Boc-4-(hydroxymethyl)-4-methylpiperidine.

Materials:

- 1-Boc-4-(hydroxymethyl)-4-methylpiperidine (starting material)
- Pyridinium chlorochromate (PCC) or reagents for Swern oxidation (oxalyl chloride, DMSO, triethylamine)
- Anhydrous dichloromethane (DCM) as solvent
- Silica gel for column chromatography

- Standard laboratory glassware and equipment

Procedure (using PCC):

- Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-Boc-4-(hydroxymethyl)-4-methylpiperidine in anhydrous dichloromethane.
- Reaction: To the stirred solution, add pyridinium chlorochromate (PCC) portion-wise at room temperature. The amount of PCC should be in slight excess relative to the starting material.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Purification: Concentrate the filtrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **1-Boc-4-formyl-4-methylpiperidine**.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. leskoff.com [leskoff.com]
- To cite this document: BenchChem. [1-Boc-4-Formyl-4-methylpiperidine molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b070092#1-boc-4-formyl-4-methylpiperidine-molecular-structure-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com